

# Navigating the Safe Disposal of TASP0390325: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: TASP0390325

Cat. No.: B10788168

[Get Quote](#)

For researchers, scientists, and drug development professionals utilizing **TASP0390325**, a potent and selective V1B receptor antagonist, adherence to proper disposal protocols is paramount to ensure laboratory safety and environmental compliance. While a specific Safety Data Sheet (SDS) detailing the disposal of **TASP0390325** is not publicly available, this guide provides a comprehensive framework for its safe handling and disposal based on general principles of laboratory chemical waste management.

## Key Compound Information

A summary of essential data for **TASP0390325** is presented below, offering at-a-glance information critical for safe handling and accurate record-keeping.

| Property          | Value                                                                  |
|-------------------|------------------------------------------------------------------------|
| CAS Number        | 1642187-96-9                                                           |
| Molecular Formula | C <sub>25</sub> H <sub>29</sub> ClFN <sub>5</sub> O <sub>4</sub> · HCl |
| Molecular Weight  | 554.44 g/mol                                                           |
| Solubility        | Soluble to 100 mM in water and DMSO                                    |
| Storage           | Store at -20°C                                                         |

## Personal Protective Equipment (PPE) and Handling

When handling **TASP0390325**, appropriate personal protective equipment should be worn to minimize exposure risk. Standard laboratory PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves, is mandatory. All handling of the solid compound or its solutions should be performed in a well-ventilated area, preferably within a chemical fume hood.

## Step-by-Step Disposal Protocol

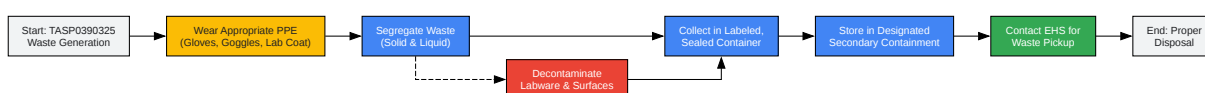
The disposal of **TASP0390325**, as with any research chemical, must be conducted in accordance with local, state, and federal regulations. The following is a generalized procedure that should be adapted to meet the specific requirements of your institution and locality.

- Waste Identification and Segregation:
  - Unused or waste **TASP0390325**, including pure compound and any solutions, should be classified as chemical waste.
  - Segregate **TASP0390325** waste from other waste streams to prevent unintended chemical reactions. Do not mix with incompatible materials.
- Containerization:
  - Collect waste in a designated, properly labeled, and sealed container. The container should be made of a material compatible with the chemical and its solvent.

- The label should clearly identify the contents as "**TASP0390325** Waste," list all components (including solvents), and display appropriate hazard warnings.
- Storage of Waste:
  - Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area, away from heat, sparks, and open flames.
  - Follow the storage temperature guidelines for the compound (-20°C) for the waste if necessary to prevent degradation into potentially more hazardous byproducts, pending disposal.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the **TASP0390325** waste.
  - Provide the waste manifest with all necessary information about the compound and its formulation.
- Decontamination of Labware:
  - Thoroughly decontaminate all labware that has come into contact with **TASP0390325**.
  - Rinse glassware and equipment with a suitable solvent, and collect the rinsate as chemical waste. Follow with a standard laboratory cleaning procedure.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **TASP0390325**.



[Click to download full resolution via product page](#)

### TASP0390325 Disposal Workflow

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **TASP0390325**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific safety and disposal guidelines.

- To cite this document: BenchChem. [Navigating the Safe Disposal of TASP0390325: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10788168/docs#navigating-the-safe-disposal-of-tasp0390325-a-procedural-guide\]](https://www.benchchem.com/product/b10788168/docs#navigating-the-safe-disposal-of-tasp0390325-a-procedural-guide)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check